

Technical Safety & Handling Guide: 3-Morpholinopropylamine

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Compound of Interest

Compound Name: 3-Propylamino morpholine

Cat. No.: B13893497

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CAS: 123-00-2 | Formula: $C_7H_{16}N_2O$ | Synonyms: N-(3-Aminopropyl)morpholine, 4-(3-Aminopropyl)morpholine

Executive Summary

3-Morpholinopropylamine is a bifunctional intermediate widely utilized in the synthesis of pharmaceutical agents (specifically neurological targets), surfactants, and corrosion inhibitors. Its utility stems from the combination of a secondary amine (within the morpholine ring) and a reactive primary amine tail. However, this same reactivity presents a dual-hazard profile: immediate severe corrosivity (pH ~12) and delayed hypersensitivity (skin sensitization).

This guide moves beyond standard Safety Data Sheet (SDS) boilerplate to provide a mechanistic understanding of these hazards and a self-validating protocol for safe handling in research and development environments.

Physicochemical Profile

Understanding the physical constants is the first step in engineering safe processes. The high boiling point and low vapor pressure can lead to a false sense of security; however, the compound is hygroscopic and readily absorbs CO_2 to form carbamates, altering its stoichiometry in sensitive reactions.

Property	Value	Critical Implication
Physical State	Colorless Liquid	Viscosity changes indicate moisture absorption.
Boiling Point	224–225 °C	High thermal stability; difficult to remove by rotary evaporation.
Flash Point	–98–99 °C (Closed Cup)	Classified as Combustible (Class IIIB). Preheating for reactions increases fire risk.
Density	0.987 g/mL	Denser than many organic solvents; sinks in water.
pH	~12 (100 g/L H ₂ O)	Corrosive. Causes irreversible tissue damage upon contact.
Vapor Pressure	< 1 mmHg @ 20°C	Low inhalation risk at ambient temp, but aerosols are highly toxic.
Solubility	Miscible in Water	Exothermic dissolution; heat generation upon water contact.

Hazard Assessment & Toxicology

Mechanism of Injury

- Corrosion (Skin/Eyes):** As a strong base, 3-Morpholinopropylamine saponifies cell membrane lipids and denatures proteins (liquefactive necrosis). Unlike acid burns, which form a protective eschar, alkaline burns penetrate deep into tissue until the base is neutralized or diluted. Eye contact can cause permanent corneal opacification.
- Sensitization (Allergy):** The primary amine group acts as a hapten. It covalently binds to skin proteins (via nucleophilic attack on carbonyls), creating an immunogenic complex. Subsequent exposures trigger a T-cell mediated hypersensitivity response (allergic contact dermatitis).

GHS Classification (Harmonized)

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.[1]
Acute Toxicity (Dermal)	Cat 3/4	H311/H312: Toxic/Harmful in contact with skin.
Skin Corrosion	Cat 1B	H314: Causes severe skin burns and eye damage.
Skin Sensitization	Cat 1	H317: May cause an allergic skin reaction.
Eye Damage	Cat 1	H318: Causes serious eye damage.[1]

Critical Control Points: Engineering & PPE

Standard nitrile exam gloves are insufficient for prolonged contact with primary amines and morpholine derivatives.

Personal Protective Equipment (PPE) Matrix

- Hand Protection:
 - Standard Handling: Double-gloving is mandatory. Inner: Nitrile (inspection layer).[2][3]
Outer: Butyl Rubber (0.3mm+) or Laminate (Silver Shield/Barrier).
 - Justification: Morpholine derivatives can permeate thin nitrile (<4 mil) in under 15 minutes.
- Eye Protection: Chemical splash goggles + Face shield. (Safety glasses are inadequate due to the risk of splash migration).
- Respiratory: If heating or aerosolizing, use a full-face respirator with ABEK (Amine/Organic Vapor) cartridges.

Engineering Controls

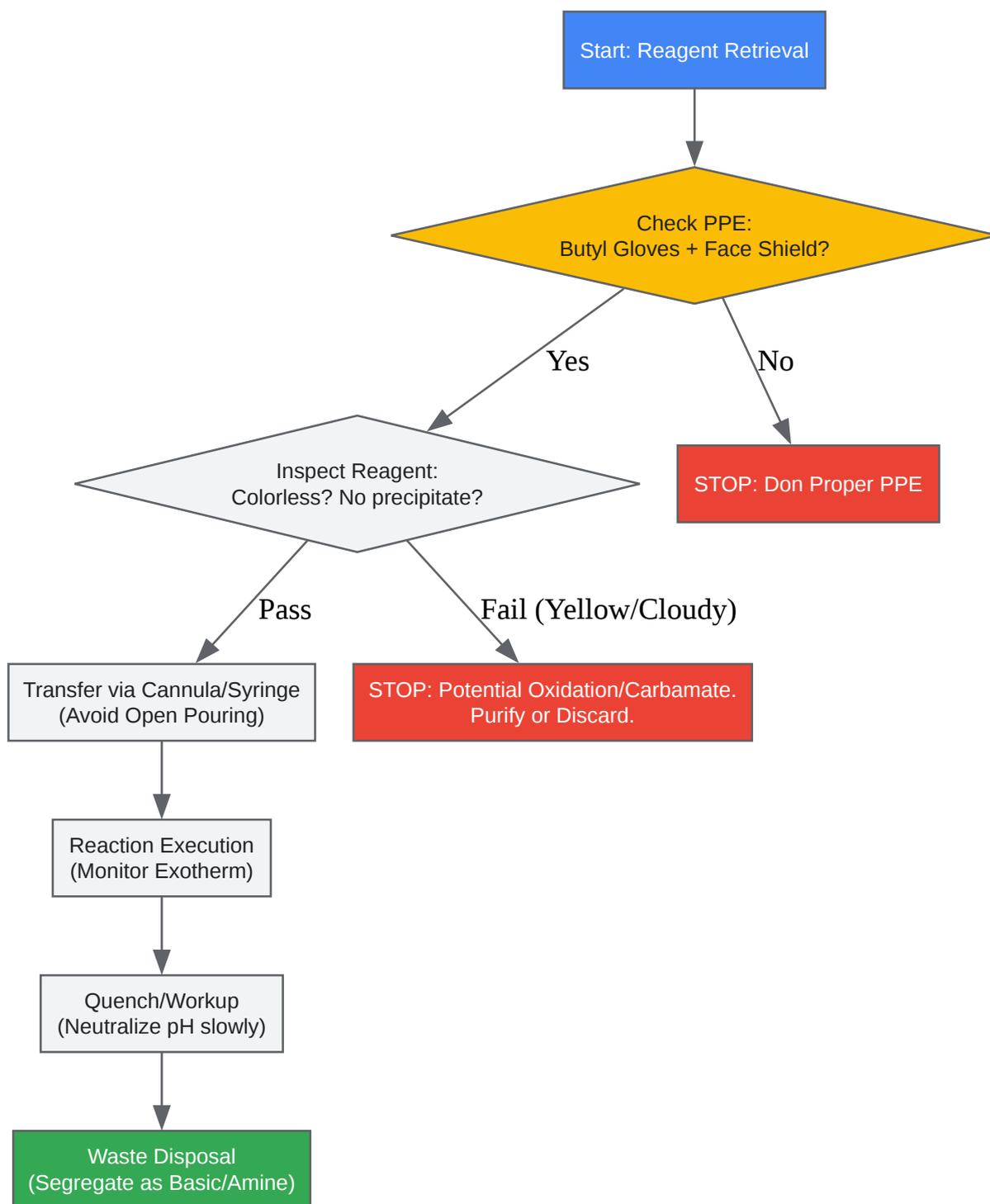
- Ventilation: Handle exclusively in a fume hood with a face velocity > 0.5 m/s.

- Decontamination Station: Safety shower and eyewash must be within 10 seconds of the workstation.

Experimental Protocol: Safe Synthesis Workflow

This workflow incorporates "Stop/Go" decision points to ensure operator safety and chemical integrity.

Diagram 1: Safe Handling Workflow



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Caption: Logic flow for the safe retrieval, inspection, and usage of 3-Morpholinopropylamine in synthesis.

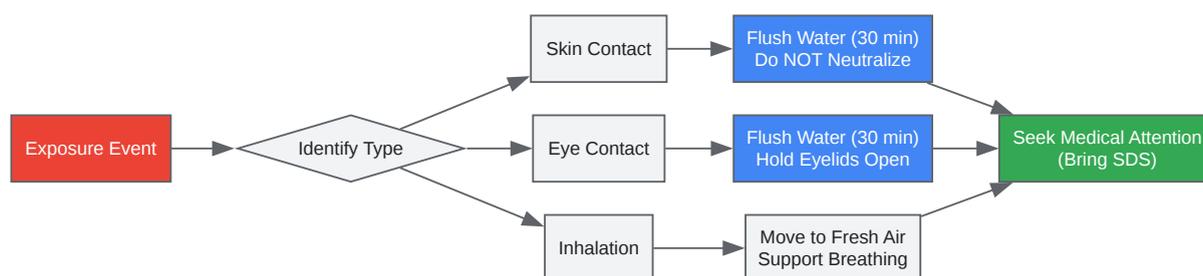
Protocol Notes

- Pre-Inspection: The liquid should be colorless. Yellowing indicates oxidation; cloudiness indicates moisture absorption (carbamate formation).
- Transfer: Use positive pressure (nitrogen) or a glass syringe. Avoid pouring, which exposes the amine to atmospheric moisture and increases spill risk.
- Quenching: When neutralizing excess reagent with acid, add acid dropwise at 0°C. The heat of neutralization is significant (~50 kJ/mol) and can cause flash boiling of solvents.

Emergency Response Protocols

In the event of exposure, immediate action is critical to prevent permanent damage.

Diagram 2: Exposure Response Logic



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Caption: Immediate response triage for 3-Morpholinopropylamine exposure. Note: Never use vinegar/acid to neutralize skin burns.

Specific First Aid

- Skin: Immediately drench with water.[1] Do not attempt to neutralize with vinegar or weak acids; the exothermic reaction will worsen the burn. Remove contaminated clothing while showering.[1]

- Eyes: Irrigate immediately.[1] Time is vision. If contact lenses are present, remove them only if they are not stuck to the eye.
- Spill Cleanup:
 - Evacuate area.
 - Don Butyl gloves and respirator.
 - Absorb with inert material (vermiculite/sand). Do not use sawdust (fire risk with amines).
 - Collect in a container labeled "Corrosive Alkali Waste."

Storage & Stability

- Atmosphere: Store under Nitrogen or Argon.
- Container: Keep in tightly closed glass or HDPE containers. Avoid aluminum or copper fittings (amines corrode these metals).
- Shelf Life: Re-test purity if stored > 6 months.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 61055, N-(3-Aminopropyl)morpholine. Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). (2025). Registration Dossier: 3-morpholinopropylamine. Retrieved from [[Link](#)]

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